

3,3-Dimethyl-1-butanol physical properties

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Compound of Interest

Compound Name: 3,3-Dimethyl-1-butanol

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An In-depth Technical Guide to the Physical Properties of **3,3-Dimethyl-1-butanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Dimethyl-1-butanol, also known as neohexanol, is a primary alcohol with a branched hydrocarbon chain. Its unique structure imparts specific physical and chemical properties that make it a valuable compound in various applications, including as an organic building block in the synthesis of pharmaceuticals and as an intermediate in the production of the artificial sweetener Neotame.^{[1][2]} This guide provides a comprehensive overview of the physical properties of **3,3-Dimethyl-1-butanol**, detailed experimental protocols for their determination, and an examination of its role in relevant biochemical pathways.

Quantitative Physical Properties

The physical properties of **3,3-Dimethyl-1-butanol** are summarized in the tables below for easy reference and comparison. These values have been compiled from various scientific sources.

Table 1: General and Thermodynamic Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ O	[1][3][4]
Molecular Weight	102.17 g/mol	[3][5]
Melting Point	-60 °C	[3][4][6][7]
Boiling Point	143 °C	[3][4][6][7]
Flash Point	56 °C (133 °F)	[1]
Vapor Pressure	2.2092 hPa @ 20°C	[8]

Table 2: Optical and Density Properties

Property	Value	Conditions	Source(s)
Density	0.844 g/mL	at 25 °C	[3][4]
0.81 g/mL	Not Specified	[1]	[3][4]
0.810 g/cm ³	Not Specified	[7]	
Refractive Index (n _D)	1.414	at 20 °C	
1.412	Not Specified	[7]	

Table 3: Solubility

Solvent	Solubility	Source(s)
Water	Slightly soluble	[1][4][9]

Experimental Protocols

This section outlines the general experimental methodologies for determining the key physical properties of **3,3-Dimethyl-1-butanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of an organic liquid like **3,3-Dimethyl-1-butanol** is the capillary method.

Procedure:

- A small amount of **3,3-Dimethyl-1-butanol** is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The assembly is attached to a thermometer and heated gradually in a heating bath (e.g., a Thiele tube filled with mineral oil or an aluminum block).
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.[\[3\]](#)
- The heating should be slow and uniform to ensure an accurate reading.

Determination of Melting Point

Since **3,3-Dimethyl-1-butanol** is a liquid at room temperature with a melting point of $-60\text{ }^{\circ}\text{C}$, its melting point is determined using a cryostat or a low-temperature thermometer in a cooling bath.

Procedure:

- A sample of **3,3-Dimethyl-1-butanol** is placed in a small, thin-walled capillary tube.
- The capillary tube is placed in a cooling bath (e.g., a mixture of dry ice and acetone or a cryostat).
- The temperature of the bath is slowly lowered.
- The temperature at which the liquid solidifies is recorded as the freezing point, which is equivalent to the melting point for a pure substance. The temperature is then slowly raised,

and the temperature at which the solid completely melts is also recorded. The average of these two temperatures can be taken as the melting point.

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.

Procedure:

- A clean, dry pycnometer (a flask with a specific volume) or a graduated cylinder is weighed on an analytical balance.
- The container is filled with **3,3-Dimethyl-1-butanol** to a calibrated mark.
- The filled container is weighed again.
- The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the filled container.
- The density is then calculated by dividing the mass of the liquid by its volume. The temperature at which the measurement is made should be recorded as density is temperature-dependent.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance. An Abbe refractometer is commonly used for this measurement.

Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.
- A few drops of **3,3-Dimethyl-1-butanol** are placed on the surface of the prism.
- The prism is closed, and the light source is adjusted to illuminate the sample.

- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be maintained at a constant value, typically 20 °C, using a water bath connected to the refractometer.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. This can be measured using either an open-cup or a closed-cup apparatus.

- Open-Cup Method: The liquid is heated in a container that is open to the atmosphere. A small flame is periodically passed over the surface of the liquid. The flash point is the temperature at which the vapors ignite with a brief flash.^{[1][4]}
- Closed-Cup Method: The liquid is heated in a sealed container. A shutter is opened periodically to introduce an ignition source. This method generally gives a lower and more precise flash point value as the vapors are contained.^{[1][4]}

Determination of Solubility

The solubility of **3,3-Dimethyl-1-butanol** in a solvent like water is determined by observing the miscibility of the two substances.

Procedure:

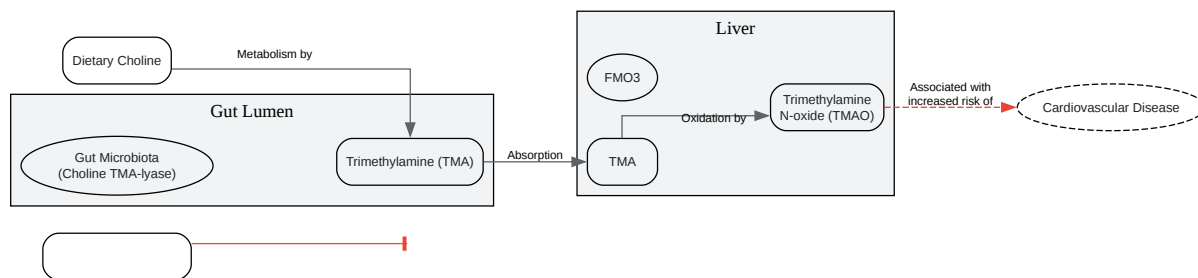
- A small, measured amount of **3,3-Dimethyl-1-butanol** (e.g., 0.2 mL) is added to a test tube.
- A measured volume of the solvent (e.g., 3 mL of water) is added to the test tube.
- The mixture is shaken vigorously.
- The mixture is then allowed to stand and is observed. If a single, clear phase is formed, the substance is soluble. If two distinct layers are present or the mixture is cloudy, it is considered insoluble or slightly soluble. The observation of "slightly soluble" indicates that only a small amount of the alcohol dissolves in water.

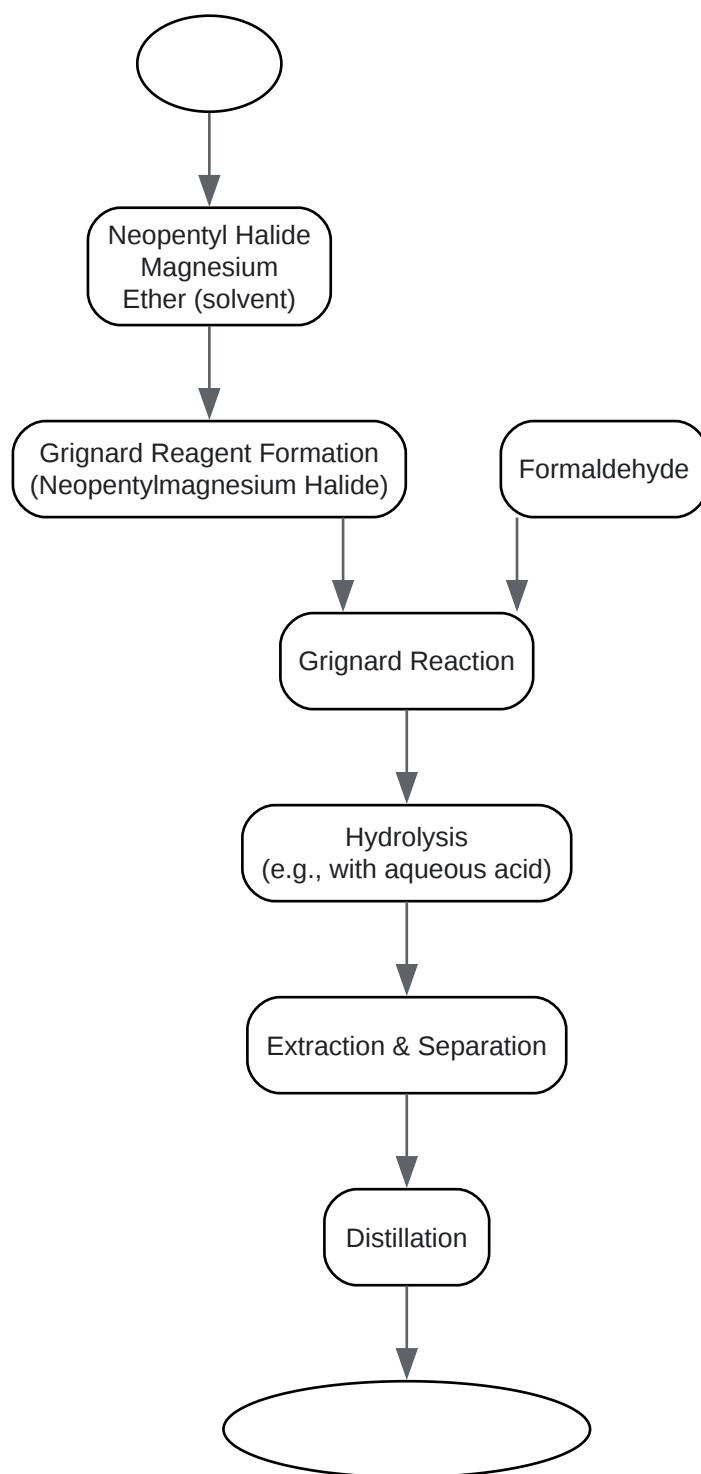
Biochemical Pathways and Experimental Workflows

While **3,3-Dimethyl-1-butanol** is not a central metabolite in major signaling pathways, it has been identified as a competitive inhibitor of microbial trimethylamine (TMA) formation. This has implications for the trimethylamine N-oxide (TMAO) pathway, which is linked to cardiovascular health.

Inhibition of Trimethylamine (TMA) Formation

Dietary choline and carnitine can be metabolized by gut microbiota to produce TMA. TMA is then absorbed and oxidized in the liver by flavin-containing monooxygenases (FMOs) to form TMAO. Elevated levels of TMAO have been associated with an increased risk of cardiovascular diseases. **3,3-Dimethyl-1-butanol** acts as a structural analog of choline and can inhibit the microbial enzyme (choline TMA-lyase) responsible for the conversion of choline to TMA, thereby reducing TMAO levels.





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